

Application Note: High-Sensitivity Quantification of Tinuvin 770 (HALS) by HPLC-MS/MS

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Compound of Interest

Compound Name: *Bis(2,2,6,6-tetramethyl-1-piperidinyloxy-4-yl) sebacate*

CAS No.: 2516-92-9

Cat. No.: B1587878

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Executive Summary

Tinuvin 770 (Bis(2,2,6,6-tetramethyl-4-piperidyl) sebacate) is a widely used Hindered Amine Light Stabilizer (HALS) found in polyolefins, polyurethanes, and styrenic polymers.^[1] In pharmaceutical development, it is a critical Extractable and Leachable (E&L) target due to its migration potential from packaging systems (O-rings, tubing, stoppers) into drug formulations.

This application note details a robust HPLC-MS/MS (Triple Quadrupole) method for the quantification of Tinuvin 770. Unlike standard UV methods, this protocol utilizes Electrospray Ionization (ESI) in positive mode to achieve sub-ng/mL sensitivity.

Critical Advisory: Tinuvin 770 is a ubiquitous laboratory contaminant. It leaches readily from standard polypropylene pipette tips and microcentrifuge tubes. This protocol includes a mandatory "Contamination Control" section to prevent false positives.

Chemical Profile & Mechanistic Insight

Understanding the physicochemical properties of Tinuvin 770 is essential for method optimization.

Property	Value	Chromatographic Implication
CAS Number	52829-07-9	Reference standard verification.
Molecular Weight	480.7 g/mol	Precursor ion selection.
Structure	Bis-ester with two piperidine rings	Contains two basic nitrogen centers.
Basicity (pKa)	~9.6 (Piperidine N)	Highly protonated at acidic pH; requires buffering.
LogP	~5.8 (Hydrophobic)	Strong retention on C18; requires high % organic to elute.

Ionization Behavior: Tinuvin 770 possesses two sterically hindered amine groups. In an acidic mobile phase (formic acid), it readily forms:

- Singly Charged Ion

:

481.4 (Standard precursor).

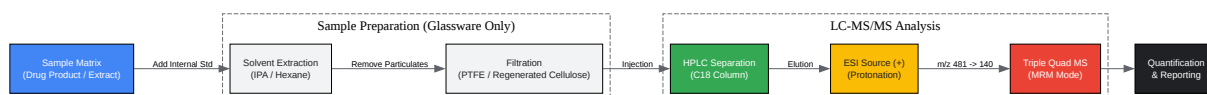
- Doubly Charged Ion

:

241.2 (Often the base peak in high-sensitivity ESI).

Experimental Workflow

The following diagram illustrates the critical path from sample preparation to data acquisition, highlighting the contamination control checkpoints.



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Caption: Operational workflow for Tinuvin 770 analysis emphasizing glass-only prep to avoid plasticizer leaching.

Contamination Control (The "Zero-Background" Rule)

Stop and Read: The most common failure mode in Tinuvin 770 analysis is background contamination.

- The Source: Polypropylene (PP) pipette tips, microfuge tubes, and solvent bottles often contain Tinuvin 770 as a UV stabilizer.^[2]
- The Fix:
 - Glassware: Use borosilicate glass vials and inserts for all sample storage.
 - Solvents: Use high-grade LC-MS solvents stored in glass bottles.
 - Blank Check: Run a "System Blank" (mobile phase injection) before any standards to verify the system is clean.
 - Tubing: Avoid PVC tubing in the solvent path; PEEK or Stainless Steel is required.

LC-MS/MS Method Protocol

Chromatographic Conditions

The high hydrophobicity of Tinuvin 770 requires a strong organic gradient. The addition of Ammonium Formate is mandatory to maintain peak shape; without it, the basic amines will interact with silanols, causing severe tailing.

Parameter	Setting
Column	Agilent ZORBAX Eclipse Plus C18 (2.1 x 50 mm, 1.8 µm) or Waters BEH C18
Column Temp	40°C
Flow Rate	0.4 mL/min
Mobile Phase A	Water + 0.1% Formic Acid + 5 mM Ammonium Formate
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Injection Vol	2 - 5 µL (Minimize volume to reduce solvent shock)

Gradient Table:

Time (min)	% Mobile Phase B	Event
0.00	50%	Initial Hold
1.00	50%	Start Gradient
5.00	98%	Elution of Tinuvin 770
7.00	98%	Column Wash
7.10	50%	Re-equilibration

| 10.00 | 50% | End of Run |

Mass Spectrometry Parameters

- Ionization: ESI Positive (

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- Mode: Multiple Reaction Monitoring (MRM)[3]
- Capillary Voltage: 3.5 kV
- Desolvation Temp: 350°C

MRM Transition Table:

Compound	Precursor Ion ()	Product Ion ()	Dwell (ms)	Collision Energy (V)	Role
Tinuvin 770	481.4	140.2	100	35	Quantifier
Tinuvin 770	481.4	58.1	100	50	Qualifier
Tinuvin 770	241.2	140.2	100	25	Alternate Quant*

Expert Insight: While 481.4 is the standard precursor, the doubly charged ion (241.2) is often more abundant in the source. If sensitivity at 481.4 is insufficient, switch the method to monitor the 241.2 -> 140.2 transition.

Sample Preparation Protocol

Extraction from Pharmaceutical Solutions (Liquid)

- Aliquot: Transfer 1.0 mL of drug product into a glass centrifuge tube.
- Extraction: Add 1.0 mL of Isopropanol (IPA) containing Internal Standard (e.g., Tinuvin 622 or deuterated analog).
- Vortex: Mix vigorously for 2 minutes.
- Centrifuge: 10,000 rpm for 5 minutes to settle any particulates.

- Transfer: Move supernatant to a silanized glass autosampler vial.

Extraction from Polymer/Packaging (Solid)

- Cut: Mince 0.5 g of polymer sample into <1mm pieces.
- Solvent: Add 5 mL of Hexane/IPA (50:50 v/v).
- Sonication: Sonicate at 40°C for 60 minutes.
- Dilution: Dilute an aliquot 1:10 with Mobile Phase B (Acetonitrile) to match initial gradient conditions.
- Filter: Pass through a 0.2 µm PTFE syringe filter (pre-rinsed) into a glass vial.

Method Validation & Performance

To ensure regulatory compliance (ICH Q2), the method must meet these criteria:

- Linearity: 1.0 ng/mL to 1000 ng/mL ().
- LOQ (Limit of Quantitation): Typically 0.5 - 1.0 ng/mL (Signal-to-Noise > 10).
- Carryover: Inject a blank after the highest standard. Area must be < 20% of the LOQ.
 - Troubleshooting: If carryover persists, switch the needle wash solvent to 50:50 Acetonitrile:Isopropanol + 0.1% Formic Acid. The acid helps protonate the amine for removal.

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